

# Essential Safety and Disposal Procedures for PCS1055 Dihydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PCS1055 dihydrochloride

Cat. No.: B609861

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This document provides crucial safety and logistical information for the proper disposal of **PCS1055 dihydrochloride**, catering to researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe handling and mitigate environmental impact.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **PCS1055 dihydrochloride** was not available at the time of this writing. The following procedures are based on available safety data for this compound and general best practices for the disposal of hazardous research chemicals. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with local, state, and federal regulations.

## Chemical and Safety Data Summary

For quick reference, the table below summarizes the key quantitative data available for **PCS1055 dihydrochloride**.

Property	Value	Source
Molecular Formula	C <sub>27</sub> H <sub>32</sub> N <sub>4</sub> · 2HCl	Sigma-Aldrich[1]
Molecular Weight	485.49 g/mol	Sigma-Aldrich[1]
Hazard Codes	H413: May cause long lasting harmful effects to aquatic life	Sigma-Aldrich[1], PubChem[2]
Precautionary Codes	P273: Avoid release to the environment.P501: Dispose of contents/container in accordance with local regulations.	Sigma-Aldrich[1]
Hazard Classifications	Aquatic Chronic 4	Sigma-Aldrich[1]
Storage Temperature	2-8°C	Sigma-Aldrich[3]
Solubility	H <sub>2</sub> O: 5 mg/mL (warmed)	Sigma-Aldrich[1]

## Experimental Protocols: Proper Disposal Methodology

The primary hazard associated with **PCS1055 dihydrochloride** is its potential for long-lasting harmful effects on aquatic life[1][2]. Therefore, the disposal procedure must prioritize preventing its release into the environment.

### Step 1: Personal Protective Equipment (PPE)

Before handling **PCS1055 dihydrochloride** for disposal, ensure you are wearing appropriate PPE. Based on general laboratory safety protocols for handling chemical powders and solutions, this should include:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat to protect clothing and skin.

- Respiratory Protection: If there is a risk of generating dust, a NIOSH-approved respirator may be necessary.

## Step 2: Waste Collection

- Solid Waste:
  - Carefully sweep up any solid **PCS1055 dihydrochloride**, avoiding dust generation.
  - Place the solid waste into a clearly labeled, sealed container. The label should include the chemical name ("**PCS1055 dihydrochloride**") and the relevant hazard warning ("Hazardous to the Aquatic Environment").
- Liquid Waste (Solutions):
  - Do not pour solutions containing **PCS1055 dihydrochloride** down the drain.
  - Collect all aqueous and organic solutions containing this compound in a designated, sealed, and clearly labeled hazardous waste container. The label should specify the chemical name, concentration, and solvent.
- Contaminated Materials:
  - Any materials that have come into contact with **PCS1055 dihydrochloride**, such as pipette tips, weigh boats, and contaminated gloves or paper towels, should be considered hazardous waste.
  - Place these items in a sealed bag or container that is clearly labeled for hazardous waste disposal.

## Step 3: Container Decontamination

Empty containers of **PCS1055 dihydrochloride** must be properly decontaminated before disposal or recycling.

- Triple Rinse:

- Rinse the empty container with a suitable solvent (e.g., water, if the subsequent waste stream is aqueous) at least three times.
- Collect the rinsate as hazardous liquid waste. Do not dispose of the rinsate down the drain.
- Container Disposal:
  - After triple rinsing, the container can be disposed of according to your institution's guidelines for decontaminated chemical containers. In some cases, this may allow for recycling.

#### Step 4: Storage of Waste

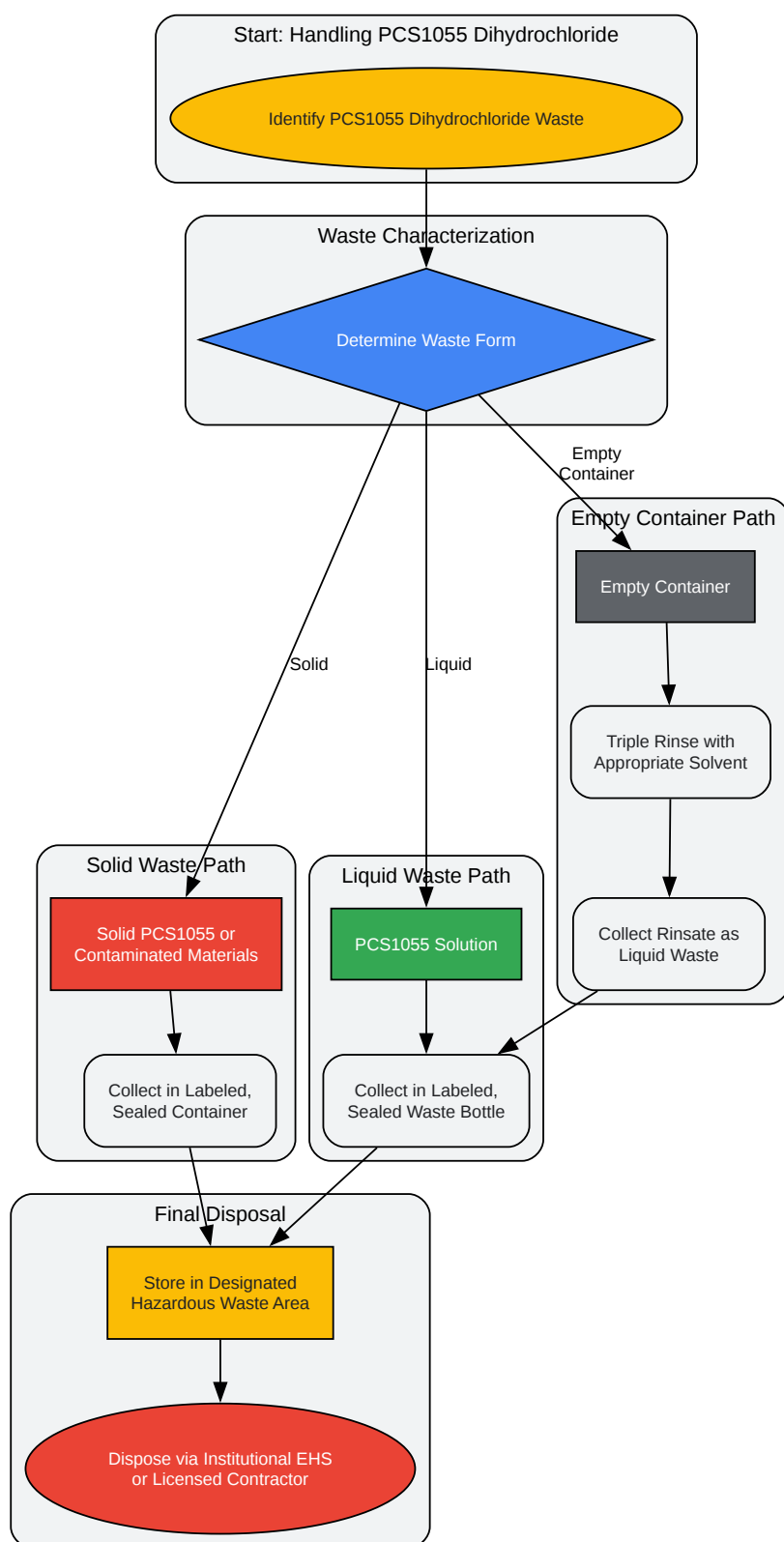
- Store all waste containers containing **PCS1055 dihydrochloride** in a designated hazardous waste accumulation area.
- Ensure the storage area is secure and away from drains and sources of water.

#### Step 5: Final Disposal

- Arrange for the pickup and disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.
- Provide the waste manifest with all necessary information about the chemical.

## Mandatory Visualization: Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **PCS1055 dihydrochloride**.



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Caption: Disposal workflow for **PCS1055 dihydrochloride**.

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## References

- 1. PCS1055 二盐酸盐  $\geq 98\%$  (HPLC) | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. Pcs1055 | C27H32N4 | CID 10894911 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. PCS1055 DIHYDROCHLORIDE - Forlabs Website [[forlabs.co.uk](https://forlabs.co.uk)]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

